

The Discovery of TPU-0037C: A Technical Guide

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Compound of Interest

Compound Name: TPU-0037C

Cat. No.: B15569725

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This document provides an in-depth overview of the discovery, characterization, and biological activity of **TPU-0037C**, a novel antimicrobial agent. It is intended for researchers, scientists, and professionals in the field of drug development.

Introduction

TPU-0037C is a polyketide antibiotic that was first isolated from the marine actinomycete *Streptomyces platensis* TP-A0598. It is a structural analog of lydicamycin and has demonstrated significant activity against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA). This guide summarizes the key findings related to its discovery and initial characterization.

Quantitative Data

The antimicrobial potency of **TPU-0037C** and its congeners was determined by measuring their Minimum Inhibitory Concentrations (MICs) against a panel of bacteria.

Table 1: Minimum Inhibitory Concentrations (MIC, $\mu\text{g/mL}$) of TPU-0037 Compounds

Microorg anism	TPU- 0037A	TPU- 0037B	TPU- 0037C	TPU- 0037D	Lydicamy cin	Vancomy cin
Staphyloco ccus aureus FDA 209P	3.13	1.56	0.78	3.13	1.56	0.78
Staphyloco ccus aureus Smith	3.13	1.56	0.78	3.13	1.56	0.78
Staphyloco ccus aureus 55- 2 (MRSA)	6.25	3.13	1.56	6.25	3.13	0.78
Staphyloco ccus aureus 56- 1 (MRSA)	6.25	3.13	1.56	6.25	3.13	0.78
Bacillus subtilis PCI 219	1.56	0.78	0.39	1.56	0.78	0.39
Micrococcu s luteus PCI 1001	3.13	1.56	0.78	3.13	1.56	0.2
Escherichi a coli NIHJ	>50	>50	>50	>50	>50	>50
Pseudomo nas aeruginosa B-7	>50	>50	>50	>50	>50	>50
Klebsiella pneumonia	>50	>50	>50	>50	>50	>50

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Experimental Protocols

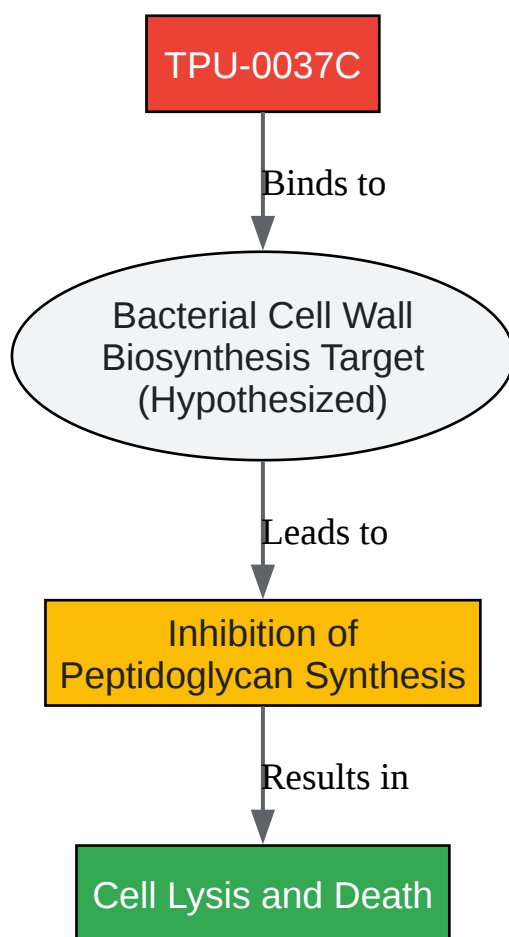
Fermentation of Producing Strain

The producing strain, *Streptomyces platensis* TP-A0598, was cultured to produce **TPU-0037C**.

- **Seed Culture:** A loopful of the mature slant culture of *S. platensis* TP-A0598 was inoculated into a 100-ml Erlenmeyer flask containing 20 ml of a seed medium (1.0% glucose, 0.5% peptone, 0.3% yeast extract, 0.3% meat extract, 0.5% NaCl, pH 7.2). The flask was incubated on a rotary shaker at 28°C for 2 days.
- **Production Culture:** The seed culture (1 ml) was transferred to a 500-ml Erlenmeyer flask containing 100 ml of a production medium (2.0% soluble starch, 1.0% glucose, 0.5% peptone, 0.5% meat extract, 0.2% yeast extract, 0.3% CaCO₃, pH 7.0). The fermentation was carried out at 28°C for 7 days on a rotary shaker.

Isolation and Purification of TPU-0037C

The following workflow was used to isolate and purify **TPU-0037C** from the fermentation broth.



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